

Dibromsalan preliminary investigation findings

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Compound Focus: Dibromsalan

CAS No.: 87-12-7

Cat. No.: S563032

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Dibromsalan: Chemical & Physical Profile

The table below summarizes the fundamental chemical and physical characteristics of **Dibromsalan** from the search results [1] [2] [3].

Property	Value / Description
CAS Number	87-12-7 [1] [2] [3]
IUPAC Name	5-bromo-N-(4-bromophenyl)-2-hydroxybenzamide [1]
Molecular Formula	C ₁₃ H ₉ Br ₂ NO ₂ [1] [2] [3]
Molecular Weight	371.02 g/mol [1] [2] [3]
Synonyms	4',5-Dibromosalicylanilide; Temasept [1] [2]
Melting Point	238 - 245 °C [1]
Estimated Density	1.7990 (rough estimate) [3]
Solubility	Poor aqueous solubility; soluble in organic solvents (e.g., ethanol, DMSO) [1]
Log P (XLogP3)	4.7 (indicates high lipophilicity) [1]

Property	Value / Description
Hydrogen Bond Donors	2 [1]
Hydrogen Bond Acceptors	2 [1]

Historical Context and Research Notes

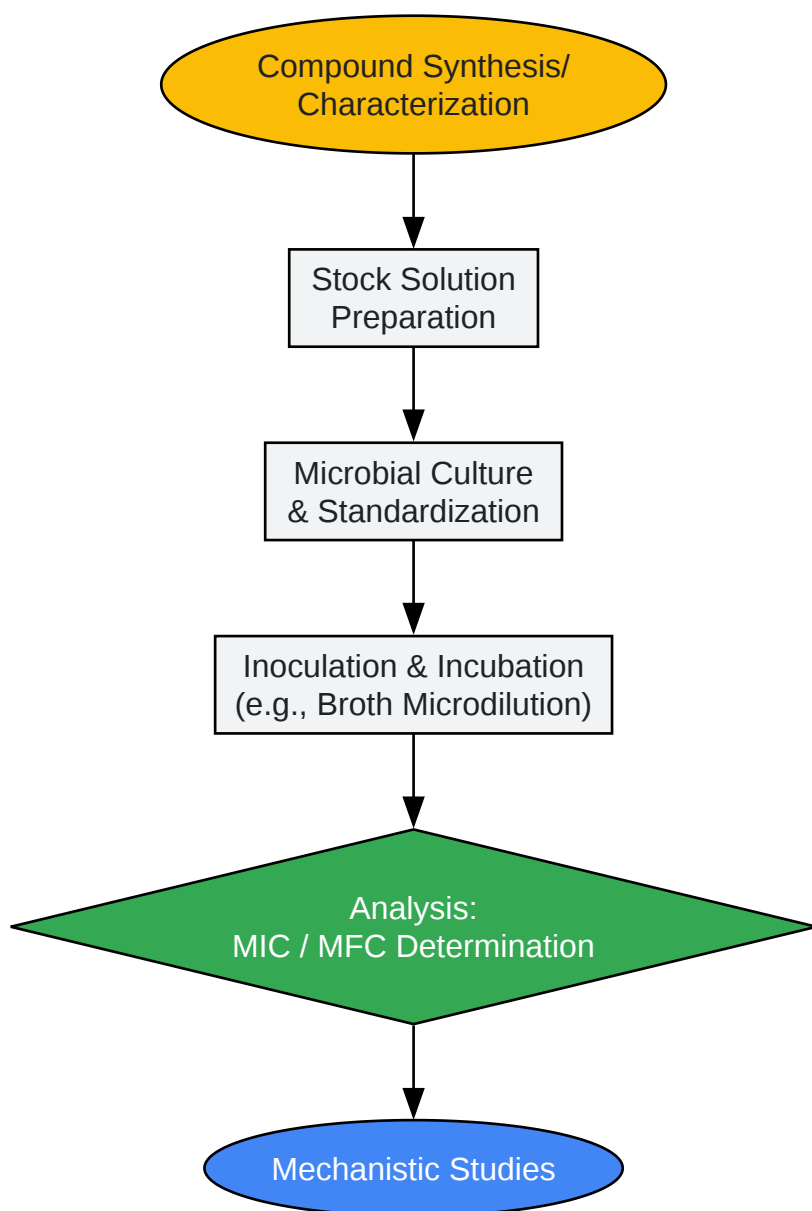
Dibromsalan was historically investigated as a potential anti-infective agent during the 1950s and 1960s [1].

Here is a summary of its research status and known activities:

- **Historical Investigation:** Early studies explored its effectiveness against various bacterial and fungal infections, including tuberculosis, leprosy, and candidiasis. However, it never achieved widespread clinical use due to mixed results regarding its efficacy and potential side effects [1].
- **Mechanism of Action:** The exact antimicrobial mechanism is not fully understood. It is theorized to disrupt bacterial cell membranes or interfere with essential microbial enzymes [1]. As a salicylanilide, its action may be related to mitochondrial uncoupling, a mechanism noted for other drugs in this class like Niclosamide [4].
- **Current Research Interest:** While no longer a therapeutic candidate, **Dibromsalan** remains of scientific interest for:
 - Studying mechanisms of action to inform new drug design [1].
 - Preliminary exploration of its activity against emerging multidrug-resistant pathogens [1].
 - Chemical and structural characterization to aid synthetic chemistry [1].

Experimental Workflow for Antimicrobial Testing

Although detailed protocols for **Dibromsalan** were not located, the general workflow for evaluating the antimicrobial activity of a compound typically involves the steps below. This is a synthesized representation based on standard microbiological methods.

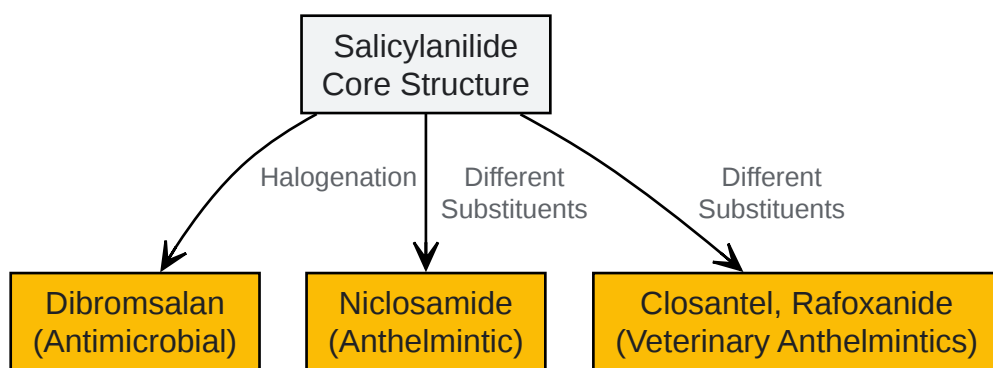


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General workflow for evaluating compound antimicrobial activity.

Chemical Relationships and Structural Analogues

Dibromsalan belongs to the salicylanilide drug class. The diagram below illustrates its structural relationship to other significant compounds in this family [1] [4].



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Structural relationships of **Dibromsalan** within the salicylanilide drug class.

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References

1. Buy Dibromsalan | 87-12-7 [smolecule.com]
2. | C₁₃H₉Br₂NO₂ dibromsalan [chemspider.com]
3. | 87-12-7 dibromsalan [chemicalbook.com]
4. The Antifungal Potential of Niclosamide and Structurally ... [pmc.ncbi.nlm.nih.gov]

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